

1,2,5-Trimethylpiperidin-4-one chemical properties and structure

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Compound of Interest

Compound Name: **1,2,5-Trimethylpiperidin-4-one**

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An In-depth Technical Guide to **1,2,5-Trimethylpiperidin-4-one**

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **1,2,5-trimethylpiperidin-4-one**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

1,2,5-Trimethylpiperidin-4-one is a synthetic organic compound that serves as a key intermediate in the production of various pharmaceuticals, including the opioid analgesic Promedol.^[1] Its chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ NO	[2] [3] [4] [5] [6] [7]
Molecular Weight	141.21 g/mol	[2] [4] [6] [7] [8]
Boiling Point	203.362 °C at 760 mmHg	[3] [5] [8]
Density	0.917 g/cm ³	[3] [5]
Flash Point	71.126 °C	[3] [5] [8]
Topological Polar Surface Area	20.3 Å ²	[2] [4]
Hydrogen Bond Donor Count	0	[2] [4]
Hydrogen Bond Acceptor Count	2	[2] [4]
XLogP3-AA	0.7	[2]

Chemical Structure and Identifiers

The structural identity of **1,2,5-trimethylpiperidin-4-one** is well-defined by various chemical nomenclature and registration systems.

Identifier	Value
IUPAC Name	1,2,5-trimethylpiperidin-4-one [2] [4]
CAS Number	7516-33-8 [2] [3] [6]
SMILES	CC1CC(=O)C(CN1C)C [2] [4] [7]
InChI	InChI=1S/C8H15NO/c1-6-5-9(3)7(2)4-8(6)10/h6-7H,4-5H2,1-3H3 [2] [4] [9]
InChIKey	VQHHMWQNKUPKH-UHFFFAOYSA-N [2] [4] [9]
Synonyms	1,2,5-Trimethyl-4-piperidone, 4-Piperidinone, 1,2,5-trimethyl-[2][3][4][6]

Below is a 2D visualization of the chemical structure of **1,2,5-trimethylpiperidin-4-one**.

Caption: 2D structure of **1,2,5-trimethylpiperidin-4-one**.

Experimental Protocols: Synthesis

A documented method for the synthesis of **1,2,5-trimethylpiperidin-4-one** involves the reaction of isopropenyl-2-chloropropylketone with methylamine.[\[1\]](#) This procedure is outlined as an improved method for producing the compound, which is a semi-product for the synthesis of the drug promedol.[\[1\]](#)

Objective: To synthesize **1,2,5-trimethylpiperidin-4-one**.

Materials:

- Isopropenyl-2-chloropropylketone solution in methylene chloride
- Aqueous solution of methylamine (25%)[\[1\]](#)
- Methylene chloride
- Separatory funnel
- Distillation apparatus

Procedure:

- The reaction is initiated by interacting a solution of isopropenyl-2-chloropropylketone in methylene chloride with an aqueous solution of methylamine.[\[1\]](#) The molar ratio of the chlorinated ketone to methylamine should be maintained at 1:(2-2.25).[\[1\]](#)
- The reaction mixture is maintained at a temperature not exceeding 40-45 °C with constant stirring for 2 hours.[\[1\]](#)
- After the reaction period, the mixture is cooled to room temperature and transferred to a separatory funnel.[\[1\]](#)

- The lower organic layer is separated and transferred to a distillation flask. The aqueous layer is discarded.[1]
- Methylene chloride is stripped from the organic layer at atmospheric pressure.[1]
- The remaining residue is distilled under vacuum (boiling point of 56 °C at 3 mm Hg) to yield the final product, **1,2,5-trimethylpiperidin-4-one**.[1]

This method reportedly improves upon previous syntheses by reducing the process duration, eliminating secondary stages like steaming and extraction, and decreasing raw material consumption.[1]

Reactivity and Applications

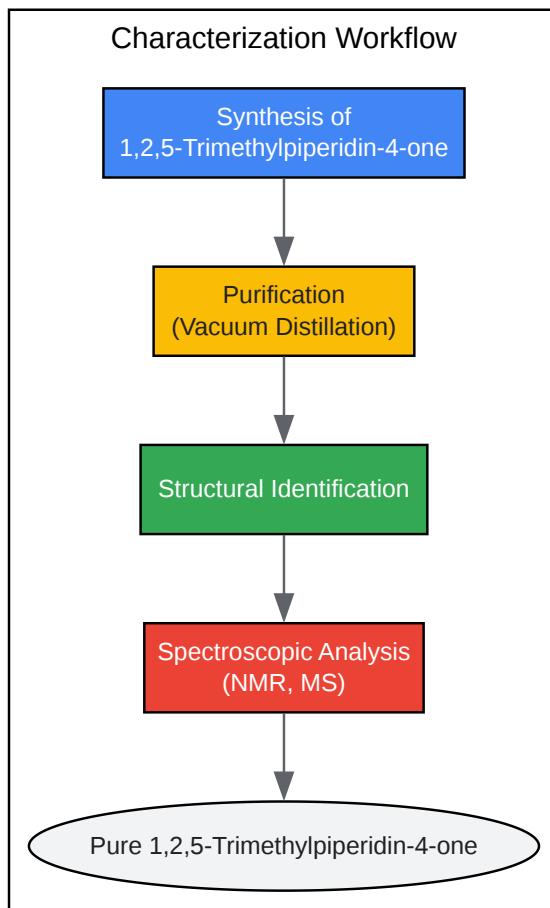
1,2,5-Trimethylpiperidin-4-one is a versatile building block in organic synthesis. Its primary application is in the pharmaceutical industry as a key intermediate for synthesizing various drugs.[1][3] It is also utilized in the agrochemical industry for the production of pesticides and herbicides.[3] The reactivity of the piperidone ring system allows for a range of chemical transformations, making it a valuable component in the creation of complex molecules.[3]

Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **1,2,5-trimethylpiperidin-4-one**.

- ¹³C NMR Spectroscopy: Spectral data for **1,2,5-trimethylpiperidin-4-one** is available and has been recorded on instruments such as the Varian HA-100.[2][9]
- Mass Spectrometry (GC-MS): GC-MS data for this compound is available in the NIST Mass Spectrometry Data Center.[2][9]

The logical workflow for the identification and characterization of **1,2,5-trimethylpiperidin-4-one** is depicted below.



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Caption: Workflow for synthesis and characterization.

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